

# An In-Depth Technical Guide to the Chemical Structure of Ethyl 3-ethoxybenzoate

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## Compound of Interest

Compound Name: Ethyl 3-ethoxybenzoate

CAS No.: 5432-17-7

Cat. No.: B1582107

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This guide provides a comprehensive technical overview of **Ethyl 3-ethoxybenzoate**, a significant aromatic ester. Designed for researchers, scientists, and professionals in drug development, this document delves into the molecule's structural characteristics, physicochemical properties, synthesis, and spectral analyses, underpinned by established scientific principles and field-proven insights.

## Molecular Identity and Structural Descriptors

**Ethyl 3-ethoxybenzoate** is an organic compound characterized by a benzene ring substituted with an ethoxy group at the meta-position (C3) and an ethyl ester group. This substitution pattern dictates its chemical reactivity and physical properties.

A fundamental understanding of its structure begins with its various chemical identifiers, which provide a standardized language for its representation in databases and research literature.[\[1\]](#)

Identifier	Value	Source
IUPAC Name	ethyl 3-ethoxybenzoate	PubChem[1]
CAS Number	5432-17-7	PubChem[1]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	194.23 g/mol	PubChem[1]
Canonical SMILES	CCOC1=CC=CC(=C1)C(=O)O CC	PubChem[1]
InChI	InChI=1S/C11H14O3/c1-3-13- 10-7-5-6-9(8-10)11(12)14-4- 2/h5-8H,3-4H2,1-2H3	PubChem[1]
InChIKey	BQXRZUDSLFBQDX- UHFFFAOYSA-N	PubChem[1]

The structural arrangement of **Ethyl 3-ethoxybenzoate**, with its aromatic core and flexible ethyl and ethoxy side chains, is crucial for its interaction with biological systems and its utility as a synthetic intermediate.

Caption: 2D Chemical Structure of **Ethyl 3-ethoxybenzoate**.

## Physicochemical Characteristics

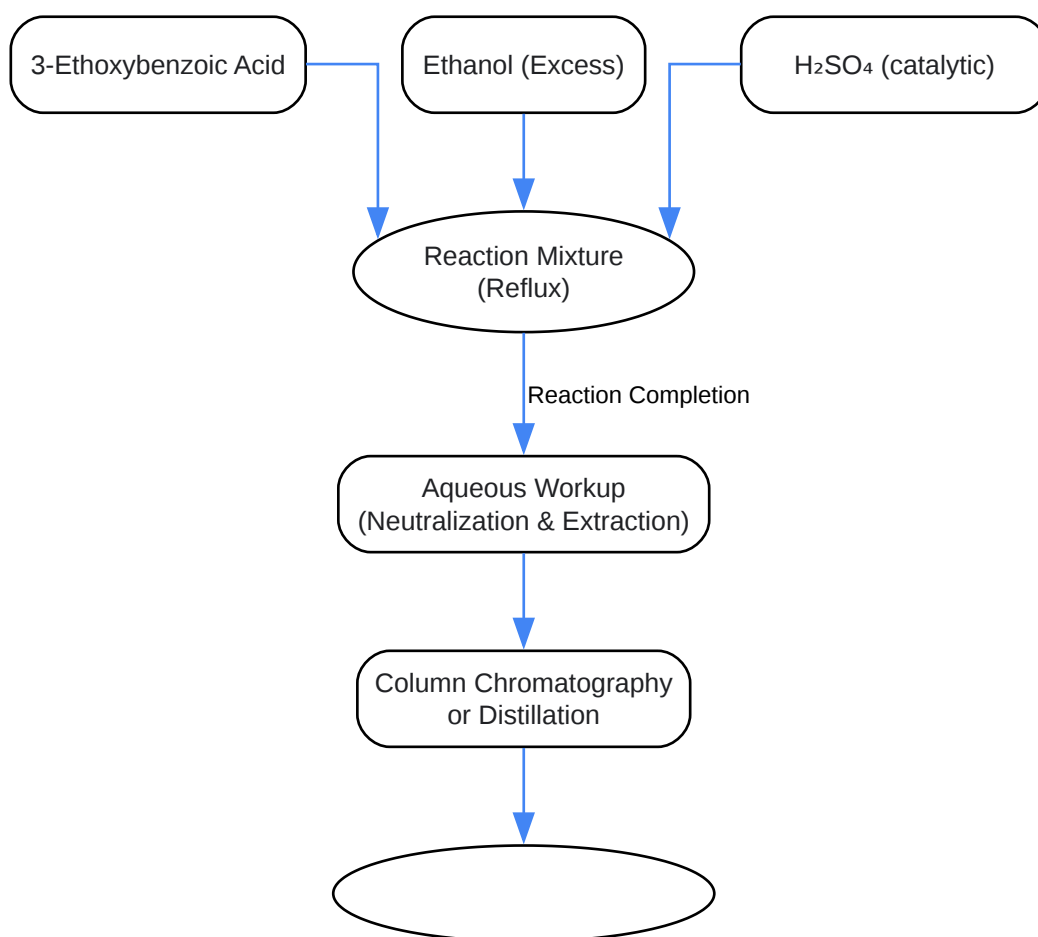
The physical and chemical properties of a compound are critical for its application in experimental settings, influencing its solubility, stability, and handling requirements. While experimental data for **Ethyl 3-ethoxybenzoate** is not extensively reported, its properties can be reliably inferred from its structural analogue, ethyl benzoate, and from computational models.[2][3]

Property	Value (Ethyl benzoate)	Predicted Value (Ethyl 3-ethoxybenzoate)	Rationale for Prediction
Melting Point	-34 °C[2][3]	Likely a low-melting solid or liquid at room temperature.	The addition of the ethoxy group may increase intermolecular forces, potentially raising the melting point slightly compared to ethyl benzoate.
Boiling Point	212-214 °C[2][4]	Expected to be higher than ethyl benzoate.	The increased molecular weight and polarity due to the ethoxy group will lead to a higher boiling point.
Density	1.045 g/mL at 25 °C[2][3]	Expected to be slightly higher than ethyl benzoate.	The replacement of a hydrogen atom with a heavier ethoxy group will increase the molecular density.
Solubility	Insoluble in water; miscible with most organic solvents.[3]	Expected to have low solubility in water and good solubility in organic solvents.	The molecule remains predominantly nonpolar, ensuring solubility in organic media. The ether linkage may slightly increase water solubility compared to ethyl benzoate, but it will remain low.

## Synthesis and Reactivity

## Synthesis Protocol: Fischer Esterification of 3-Ethoxybenzoic Acid

A standard and reliable method for the synthesis of **Ethyl 3-ethoxybenzoate** is the Fischer esterification of its corresponding carboxylic acid, 3-ethoxybenzoic acid, with ethanol in the presence of an acid catalyst.



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Caption: Fischer Esterification Workflow for **Ethyl 3-ethoxybenzoate**.

## Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve 3-ethoxybenzoic acid in an excess of absolute ethanol.
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.

- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After completion, cool the mixture and neutralize the acid catalyst with a mild base (e.g., sodium bicarbonate solution). Extract the product into an organic solvent such as ethyl acetate.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography or distillation to yield pure **Ethyl 3-ethoxybenzoate**.

#### Reactivity Profile:

The reactivity of **Ethyl 3-ethoxybenzoate** is primarily dictated by the ester functional group. It is susceptible to hydrolysis under both acidic and basic conditions to yield 3-ethoxybenzoic acid and ethanol. The aromatic ring can undergo electrophilic substitution reactions, with the ethoxy and ester groups directing incoming electrophiles.

## Spectroscopic Elucidation

The structural confirmation of **Ethyl 3-ethoxybenzoate** relies on a combination of spectroscopic techniques.

#### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **<sup>1</sup>H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, which will appear as complex multiplets in the aromatic region. The two ethyl groups will each exhibit a quartet and a triplet, corresponding to the -CH<sub>2</sub>- and -CH<sub>3</sub> protons, respectively. The chemical shifts of these signals will be influenced by the neighboring oxygen atoms.
- **<sup>13</sup>C NMR:** The carbon NMR spectrum will display distinct signals for the carbonyl carbon of the ester (downfield), the aromatic carbons (with those attached to oxygen appearing at lower field), and the carbons of the two ethyl groups.<sup>[5]</sup>

#### Infrared (IR) Spectroscopy:

The IR spectrum will be dominated by a strong absorption band corresponding to the C=O stretch of the ester group, typically found in the region of 1715-1730  $\text{cm}^{-1}$ . Other significant peaks will include C-O stretching vibrations and absorptions characteristic of the substituted benzene ring.[1]

Mass Spectrometry (MS):

In a mass spectrum obtained by electron ionization (EI-MS), **Ethyl 3-ethoxybenzoate** is expected to show a molecular ion peak  $[\text{M}]^+$ . Common fragmentation patterns would involve the loss of the ethoxy group from the ester, the ethyl group from the ester, or cleavage of the ethoxy group from the aromatic ring.[1]

## Applications in Research and Drug Development

While specific applications of **Ethyl 3-ethoxybenzoate** are not as widely documented as some of its isomers, its structural motifs are of significant interest in medicinal chemistry. Benzoic acid derivatives are known to possess a wide array of biological activities.[6]

The ethoxy substitution can modulate a molecule's lipophilicity, a critical parameter in drug design that affects absorption, distribution, metabolism, and excretion (ADME) properties. Furthermore, related compounds such as ethyl 3,4-dihydroxybenzoate have been investigated for their potential to alleviate hypoxia-mediated oxidative damage and to act as efflux pump inhibitors, suggesting that derivatives of ethoxy-substituted benzoates could be valuable leads in the development of new therapeutic agents.[6]

## Safety and Handling

**Ethyl 3-ethoxybenzoate** is classified as a hazardous substance.[1]

- Hazards: It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1]
- Handling Precautions: Standard laboratory safety protocols should be strictly followed. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. All handling should be performed in a well-ventilated area or a fume hood to avoid inhalation of vapors.[1]

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. Keep the container tightly closed.

## Conclusion

**Ethyl 3-ethoxybenzoate** is a valuable aromatic ester with a well-defined chemical structure that lends itself to a variety of applications in organic synthesis and potentially in the field of drug discovery. A thorough understanding of its physicochemical properties, synthesis, and spectral characteristics is essential for its effective and safe utilization in a research and development setting. This guide provides a foundational framework for professionals working with this and related compounds.

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